

Application Notes and Protocols for L-803087 In Vivo Studies

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Compound of Interest

Compound Name: L-803087

Cat. No.: B1237454

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental use of **L-803087**, a selective somatostatin receptor 4 (SSTR4) agonist, in in vivo research settings. The protocols and data presented are synthesized from multiple rodent studies investigating its effects on cognitive function, aversion processing, and seizure susceptibility.

Data Presentation

The following tables summarize the key quantitative and qualitative findings from in vivo studies involving **L-803087**.

Table 1: Effects of **L-803087** on Memory Formation in Mice

Experimental Model	Administration Route	Dosage	Primary Outcome	Result
Water Maze Task	Intrahippocampal	Dose-dependent	Place Memory	Dramatically impaired[1][2]
Water Maze Task	Intrahippocampal	Dose-dependent	Cue-based Memory	Enhanced[1][2]
Bar-Pressing Task	Intrahippocampal	Not specified	Instrumental Response Memory	Improved[1]

Table 2: Effects of **L-803087** on Aversion and Stress-Related Behaviors

Experimental Model	Administration Route	Dosage	Primary Outcome	Result
Forced Swim Test (FST)	Intrahippocampal	Not specified	Immobility	Reduced
Footshock-induced Stress	Intrahippocampal	Not specified	Plasma and Hippocampal Corticosterone (CORT) Levels	Attenuated increase

Table 3: Effects of **L-803087** on Seizure Activity in Mice

Experimental Model	Administration Route	Dosage	Primary Outcome	Result
Kainate-induced Seizures	Intrahippocampal	5 nmol	Seizure Activity	Doubled on average

Experimental Protocols

Protocol 1: Investigation of L-803087 Effects on Memory in the Morris Water Maze

This protocol is adapted from studies assessing the impact of **L-803087** on hippocampus-dependent and striatum-dependent memory in mice.

1. Animal Model:

- Adult male mice.

2. Surgical Procedure (Intrahippocampal Cannulation):

- Anesthetize mice using an appropriate anesthetic agent.
- Secure the mouse in a stereotaxic frame.
- Implant guide cannulae bilaterally into the dorsal hippocampus.
- Allow a recovery period of at least one week.

3. Drug Preparation and Administration:

- Dissolve **L-803087** in a suitable vehicle (e.g., sterile saline).
- Prepare various doses for dose-response analysis.
- Inject **L-803087** or vehicle solution intrahippocampally through the implanted cannulae at a slow and controlled rate.

4. Behavioral Testing (Water Maze):

- The apparatus consists of a circular pool filled with opaque water.
- Place Memory Task: A hidden platform is submerged in one quadrant of the pool. Mice are trained to find the platform using distal spatial cues.
- Cue-based Memory Task: A visible platform is placed in the pool.

- Administer **L-803087** or vehicle prior to the training session.
- Record the escape latency and path length to find the platform.
- Conduct a probe trial 24 hours after training, where the platform is removed, to assess memory retention.

5. Data Analysis:

- Analyze escape latency and time spent in the target quadrant during the probe trial using appropriate statistical methods (e.g., ANOVA).

Protocol 2: Assessment of L-803087 Effects on Seizure Susceptibility

This protocol is based on a study investigating the pro-convulsant effects of **L-803087** in a mouse model of temporal lobe epilepsy.

1. Animal Model:

- Adult male wild-type mice.

2. Surgical Procedure (Intrahippocampal Cannulation):

- Follow the surgical procedure as described in Protocol 1.

3. Drug Preparation and Administration:

- Prepare **L-803087** at a concentration to deliver a 5 nmol dose.
- Inject **L-803087** or vehicle intrahippocampally.

4. Seizure Induction:

- Administer a sub-convulsive dose of kainic acid to induce seizure activity.

5. Seizure Monitoring:

- Observe and score the severity of seizures using a standardized scale (e.g., the Racine scale).
- Record the latency to the first seizure and the total duration of seizure activity.

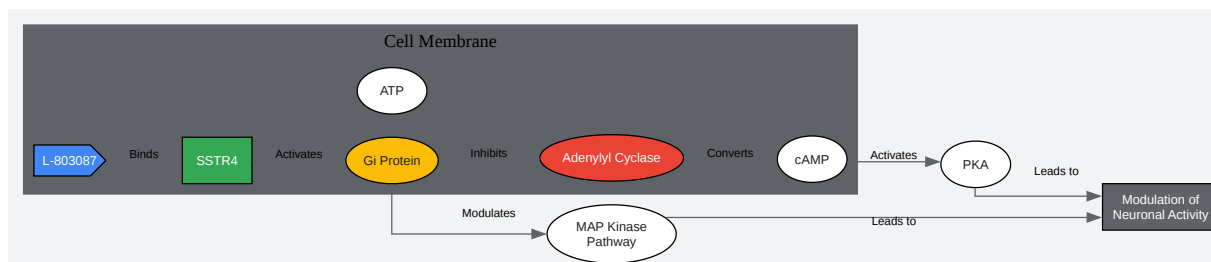
6. Data Analysis:

- Compare seizure scores, latency, and duration between the **L-803087**-treated group and the vehicle control group using appropriate statistical tests.

Signaling Pathways and Experimental Workflows

L-803087 Signaling Pathway

L-803087 is a selective agonist for the somatostatin receptor 4 (SSTR4), which is a G protein-coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase and modulation of MAP kinase pathways. This leads to downstream effects on neuronal excitability and neurotransmitter release.

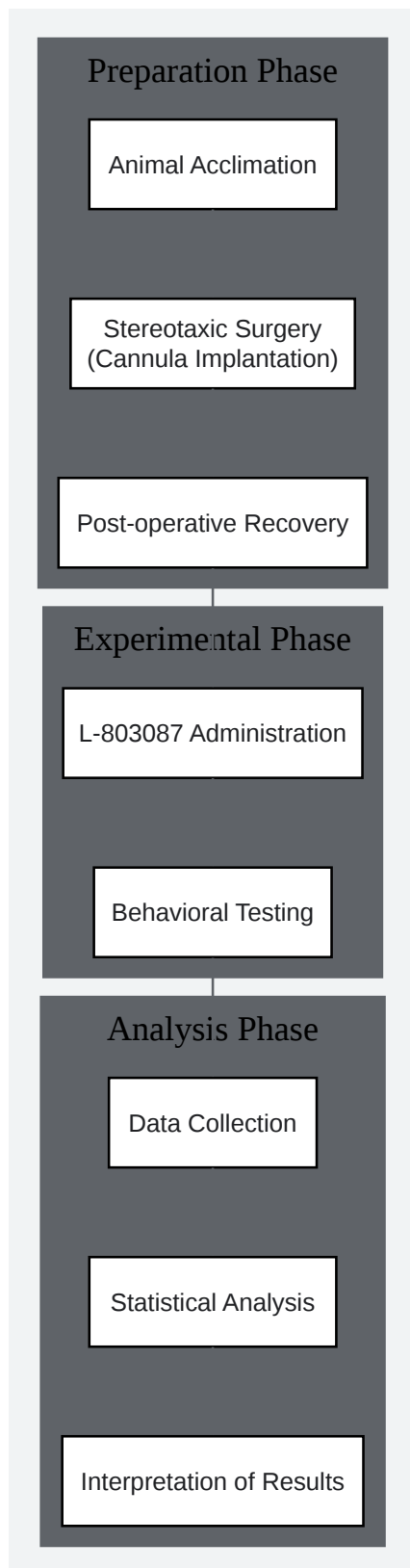


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Caption: **L-803087** signaling cascade via SSTR4.

Experimental Workflow for In Vivo Study

The following diagram illustrates a typical workflow for an in vivo study investigating the effects of **L-803087**.



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Caption: General workflow for **L-803087** in vivo experiments.

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References

- 1. researchgate.net [researchgate.net]
- 2. Hippocampal SSTR4 somatostatin receptors control the selection of memory strategies - PubMed [pubmed.ncbi.nlm.nih.gov]
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